

Protocol for quantifying Flurandrenolide Acetate using UV spectrophotometry

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Compound of Interest

Compound Name: *Flurandrenolide Acetate*

CAS No.: *2802-11-1*

Cat. No.: *B042017*

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An Application Note and Protocol for the Quantification of **Flurandrenolide Acetate** using UV-Visible Spectrophotometry

Introduction

Flurandrenolide Acetate (also known as fludroxycortide acetate) is a synthetic topical corticosteroid with anti-inflammatory, anti-pruritic, and vasoconstrictive properties. It is the acetic acid ester of flurandrenolide and is utilized in various topical formulations, such as creams, lotions, and tapes, for the management of dermatological conditions responsive to corticosteroids. Accurate quantification of the active pharmaceutical ingredient (API) in these formulations is critical for ensuring product quality, safety, and efficacy.

This application note details a robust and validated UV-Visible (UV-Vis) spectrophotometric method for the quantification of **Flurandrenolide Acetate**. UV-Vis spectrophotometry is a widely accessible, rapid, and cost-effective analytical technique ideal for the routine analysis of chromophoric compounds like corticosteroids. The method is based on the Beer-Lambert Law, which establishes a linear relationship between the absorbance of a solution and the concentration of the analyte. The protocol herein is designed for researchers, quality control

analysts, and drug development professionals, providing a scientifically sound framework from sample preparation to method validation.

Principle of the Method

Flurandrenolide Acetate exhibits a distinct UV absorption profile due to the α,β -unsaturated ketone in the A-ring of its steroid nucleus, a common feature in corticosteroids. This allows for its direct quantification by measuring the absorbance at its wavelength of maximum absorption (λ_{max}). By preparing a standard curve from solutions of known concentration, the concentration of **Flurandrenolide Acetate** in an unknown sample can be accurately determined. The selection of an appropriate solvent is crucial to ensure the analyte is fully solubilized and stable, and that the solvent itself is transparent in the UV region of interest. Methanol or ethanol are commonly employed for this purpose.

Materials and Instrumentation

Reagents and Materials

- **Flurandrenolide Acetate** Reference Standard (USP or equivalent, purity $\geq 98\%$)
- Methanol (HPLC or Spectroscopic Grade)
- Volumetric flasks (Class A: 10 mL, 50 mL, 100 mL)
- Pipettes (Calibrated: 1 mL, 5 mL, 10 mL)
- Analytical balance (readability ± 0.01 mg)
- Syringe filters (0.45 μm , PTFE or other solvent-compatible membrane)

Instrumentation

- A double-beam UV-Visible spectrophotometer with a bandwidth of 2 nm or less, equipped with 1 cm matched quartz cuvettes. The instrument should be calibrated for wavelength accuracy and photometric accuracy according to pharmacopeial standards.

Experimental Protocol

Determination of Wavelength of Maximum Absorption (λ_{max})

The λ_{max} is a critical parameter that ensures maximum sensitivity and adherence to the Beer-Lambert Law.

- Prepare a dilute standard solution of **Flurandrenolide Acetate** (approximately 10 $\mu\text{g/mL}$) in methanol.
- Scan the solution over a UV range of 200 nm to 400 nm using methanol as the blank.
- Identify the wavelength that exhibits the highest absorbance. For **Flurandrenolide Acetate** in methanol, the λ_{max} is typically observed at approximately 238 nm. This value should be experimentally verified on the specific instrument being used.

Preparation of Standard Solutions

- Primary Standard Stock Solution (100 $\mu\text{g/mL}$): Accurately weigh approximately 10 mg of the **Flurandrenolide Acetate** Reference Standard and transfer it to a 100 mL volumetric flask. Dissolve and dilute to volume with methanol. This solution should be stored protected from light.
- Working Standard Solutions: Prepare a series of at least five working standard solutions by making serial dilutions of the Primary Standard Stock Solution with methanol. A typical concentration range for the calibration curve would be 2, 5, 10, 15, and 20 $\mu\text{g/mL}$.

Preparation of Sample Solution (Example for a Cream Formulation)

- Accurately weigh a portion of the cream equivalent to approximately 1 mg of **Flurandrenolide Acetate** into a 50 mL beaker.
- Add approximately 25 mL of methanol and warm gently (e.g., in a 40°C water bath) while stirring to disperse the cream base and dissolve the API.
- Transfer the mixture quantitatively to a 100 mL volumetric flask.

- Rinse the beaker with several small portions of methanol, adding the rinsings to the flask.
- Allow the solution to cool to room temperature and dilute to volume with methanol. Mix thoroughly.
- Filter the solution through a 0.45 µm syringe filter to remove any insoluble excipients. Discard the first few mL of the filtrate. The theoretical final concentration is 10 µg/mL.

Spectrophotometric Measurement

- Set the spectrophotometer to the predetermined λ_{max} (approx. 238 nm).
- Zero the instrument using methanol as the blank.
- Measure the absorbance of each working standard solution and the sample solution in triplicate.

Data Analysis and Calculations

- Calibration Curve: Plot a graph of the average absorbance of the working standards versus their known concentrations (µg/mL). Perform a linear regression analysis on the data points. The resulting equation will be in the form $y = mx + c$, where 'y' is absorbance, 'x' is concentration, 'm' is the slope, and 'c' is the y-intercept. The correlation coefficient (r^2) should be ≥ 0.999 .
- Quantification of **Flurandrenolide Acetate** in the Sample:
 - Using the linear regression equation, calculate the concentration of **Flurandrenolide Acetate** in the prepared sample solution from its average absorbance.
 - $\text{Concentration (}\mu\text{g/mL)} = (\text{Absorbance of Sample} - \text{y-intercept}) / \text{slope}$
 - Calculate the amount of **Flurandrenolide Acetate** in the original formulation using the following formula:

$$\text{Amount (\%)} = (C \times D \times V) / (W \times 10000)$$

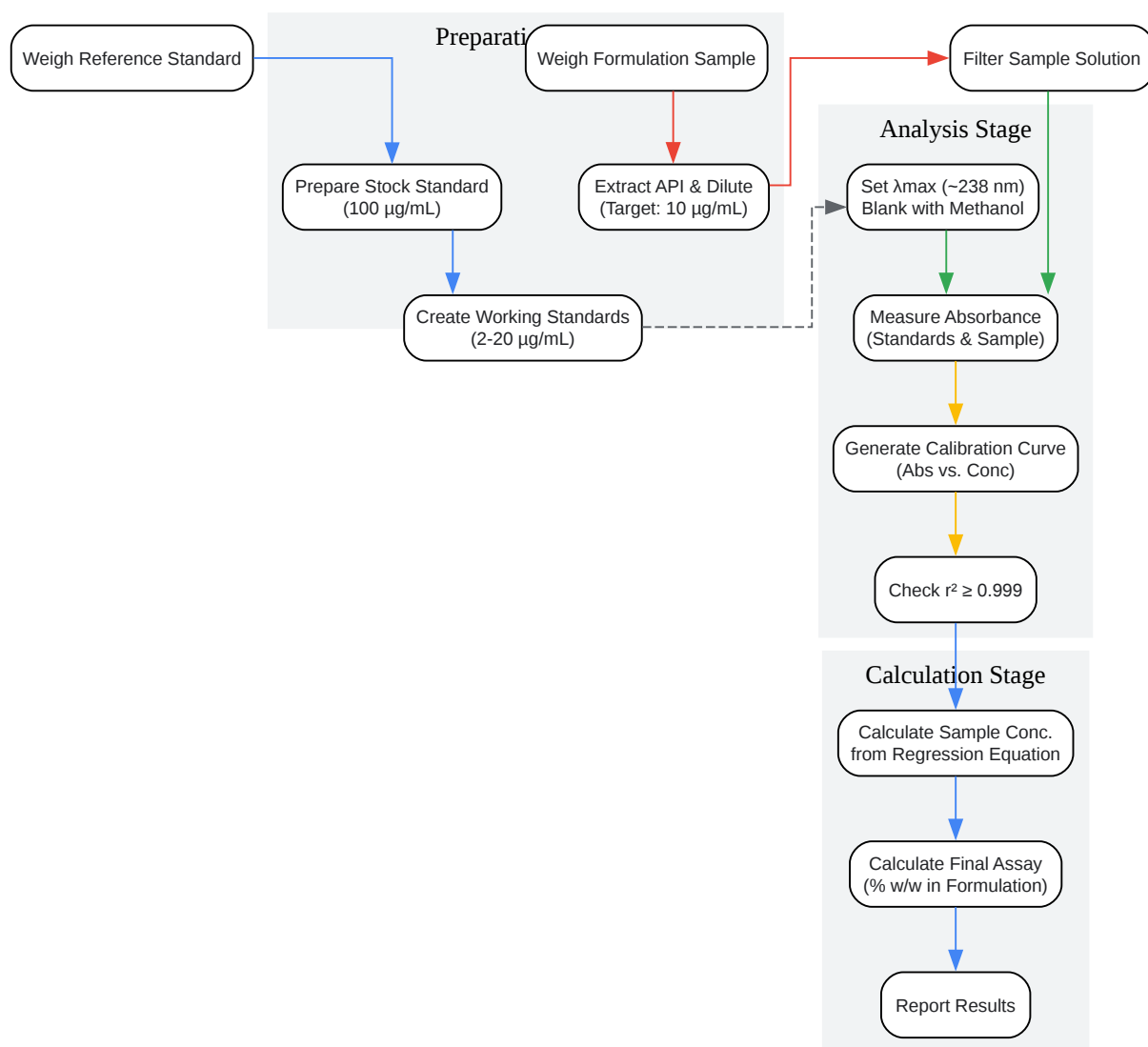
Where:

- C = Concentration of the sample solution from the calibration curve ($\mu\text{g/mL}$)
- D = Dilution factor (if any)
- V = Initial volume of the sample preparation (mL)
- W = Weight of the cream sample taken (g)

Method Validation

To ensure the reliability and accuracy of the analytical results, the method must be validated according to guidelines such as those from the International Council for Harmonisation (ICH) Q2(R1).

Workflow for UV Spectrophotometric Assay



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Caption: Workflow for **Flurandrenolide Acetate** quantification.

Validation Parameters and Acceptance Criteria

Parameter	Procedure	Acceptance Criteria
Specificity	Analyze a placebo (formulation base without API) and compare its spectrum to the API solution. The placebo should show no significant absorbance at the analytical λ_{max} .	Placebo response should be < 2% of the response from the 100% target concentration.
Linearity	Analyze a minimum of five concentrations across the range (e.g., 50-150% of target). Plot absorbance vs. concentration and perform linear regression.	Correlation coefficient (r^2) $\geq$ 0.999. Y-intercept should be close to zero.
Accuracy	Perform recovery studies by spiking a placebo formulation with known amounts of API at three levels (e.g., 80%, 100%, 120%). Analyze in triplicate.	Mean recovery should be within 98.0% to 102.0%.
Precision		
Repeatability (Intra-assay)	Analyze six independent samples at 100% of the target concentration on the same day, with the same analyst and instrument.	Relative Standard Deviation (RSD) $\leq$ 2.0%.
Intermediate Precision	Repeat the repeatability study on a different day, with a different analyst, or on a different instrument.	RSD $\leq$ 2.0%.
Range	The range is established by confirming that the method provides acceptable linearity, accuracy, and precision within	Typically 80-120% of the target assay concentration.

the specified concentration
limits.

Conclusion

The UV-Visible spectrophotometric method described provides a simple, rapid, and reliable means for the quantification of **Flurandrenolide Acetate** in pharmaceutical formulations. The protocol is based on fundamental principles and, when properly validated, is suitable for routine quality control and drug development activities. Adherence to good laboratory practices, including the use of calibrated equipment and high-purity reagents, is essential for achieving accurate and reproducible results.

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